

# A Comparative Guide to Alternative Reagents for Gravimetric Nickel Analysis

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## Compound of Interest

Compound Name: *Nickel ammonium sulphate*

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For researchers, scientists, and drug development professionals, the precise quantification of nickel is a critical aspect of quality control, catalyst development, and impurity profiling. While dimethylglyoxime (DMG) has long been the gold standard for the gravimetric analysis of nickel, a selection of alternative reagents offers distinct advantages in specific analytical scenarios. This guide provides an objective comparison of dimethylglyoxime with its primary alternatives, supported by experimental data and detailed protocols to inform the selection of the most suitable reagent for your analytical needs.

## Performance Comparison of Precipitating Agents

The choice of a precipitating agent for nickel gravimetric analysis hinges on several key performance indicators, including selectivity, the physical characteristics of the precipitate, and the optimal conditions for precipitation. Below is a comparative summary of dimethylglyoxime and its notable alternatives.

Parameter	Dimethylglyoxime (DMG)	Salicylaldehyde	$\alpha$ -Furildioxime	2-Hydroxy-1-acetonaphthone oxime
Precipitate Formula	$\text{Ni}(\text{C}_4\text{H}_7\text{N}_2\text{O}_2)_2$	$\text{Ni}(\text{C}_7\text{H}_6\text{NO}_2)_2$	$\text{Ni}(\text{C}_{10}\text{H}_7\text{N}_2\text{O}_4)_2$	$\text{Ni}(\text{C}_{12}\text{H}_{10}\text{O}_2\text{N})_2$
Molar Mass of Precipitate (g/mol)	288.91	331.00	501.15	457.16
Gravimetric Factor for Ni	0.2032	0.1773	0.1171	0.1278
Precipitate Color	Bright red[1]	Greenish-yellow[1]	Reddish	Greenish yellow[2]
Optimal pH for Precipitation	5 - 9[1][3][4][5][6]	~3.3[1]	Acidic	8.0 - 10.0[2]
Precipitate Characteristics	Bulky, crystalline precipitate[1][6]	Crystalline, easy to filter	Crystalline	Crystalline, easily filterable[2]
Thermal Stability	Decomposes around 280 °C	Decomposes above 330°C (as a Schiff base complex)[7]	Not specified	Stable up to 110-120°C[2]
Common Interferences	Iron(III), Chromium(III), Cobalt(II)[1][4]	Iron(III), Copper(II)[1][8]	Not specified	Copper(II)[2]
Key Advantages	Highly selective for nickel in the specified pH range, especially with masking agents. Forms a well-defined crystalline precipitate.[1]	Can be used for selective precipitation of copper by pH adjustment.[1]	Favorable gravimetric factor.	Good gravimetric factor, allows for separation of copper and nickel.[2]

Key Disadvantages	The precipitate is bulky, which can make handling and filtration more challenging.[1]	Less selective for nickel compared to DMG. Significant interference from Iron(III).[1]	Limited data available.	Requires careful pH control for selective precipitation.

## Chemical Reactions and Stoichiometry

The gravimetric determination of nickel with these organic reagents relies on the formation of insoluble metal chelate complexes. The stoichiometry of these reactions is crucial for accurate quantification.

### Dimethylglyoxime (DMG)

Nickel(II) ions react with two molecules of dimethylglyoxime in a slightly alkaline solution to form a stable, bright red precipitate of nickel dimethylglyoximate.[1][3][6]

### Salicylaldoxime

In a weakly acidic solution, nickel(II) ions react with two molecules of salicylaldoxime to yield a greenish-yellow precipitate of nickel salicylaldoximate.[1]

### $\alpha$ -Furildioxime

Similar to other dioximes,  $\alpha$ -furildioxime is expected to react with nickel(II) ions in a 2:1 ligand-to-metal ratio to form an insoluble complex.

### 2-Hydroxy-1-acetonaphthoneoxime

This reagent precipitates nickel(II) ions in an alkaline medium (pH 8.0-10.0) to form a greenish-yellow complex.[2]

## Experimental Protocols

Detailed and reproducible methodologies are paramount for accurate gravimetric analysis.

## Gravimetric Determination of Nickel using Dimethylglyoxime

### 1. Sample Preparation:

- Accurately weigh a sample containing a known amount of nickel and dissolve it in a suitable acid (e.g., nitric acid).
- Dilute the solution to approximately 200 mL with distilled water in a 400 mL beaker.

### 2. pH Adjustment and Precipitation:

- Heat the solution to 60-80 °C.[\[1\]](#)
- Add a 1% alcoholic solution of dimethylglyoxime in a slight excess with constant stirring.
- Slowly add dilute ammonia solution dropwise while stirring until the solution is slightly alkaline (pH 7-9). A voluminous, bright red precipitate will form.[\[1\]](#)

### 3. Digestion of the Precipitate:

- Digest the precipitate by keeping the solution at 60-80 °C for at least one hour to promote the formation of larger, more easily filterable crystals.

### 4. Filtration and Washing:

- Filter the hot solution through a pre-weighed sintered glass crucible.
- Wash the precipitate with hot water until it is free of chloride ions.

### 5. Drying and Weighing:

- Dry the crucible containing the precipitate in an oven at 110-120 °C to a constant weight.
- Calculate the mass of nickel using the gravimetric factor (0.2032).[\[1\]](#)

# Gravimetric Determination of Nickel using Salicylaldoxime

## 1. Sample Preparation:

- Accurately weigh a sample containing nickel and dissolve it in a suitable acid.
- Dilute the solution to approximately 200 mL with distilled water.

## 2. pH Adjustment and Precipitation:

- If copper is present, it can be first precipitated by adjusting the pH to 2.6 with acetic acid.<sup>[1]</sup>
- After removing the copper precipitate, adjust the pH of the filtrate to approximately 3.3 with a dilute ammonia solution.
- Add a 1% solution of salicylaldoxime in ethanol with constant stirring to form a greenish-yellow precipitate of nickel salicylaldoximate.<sup>[1]</sup>

## 3. Digestion of the Precipitate:

- Gently heat the solution with the precipitate to about 60-70 °C for 30 minutes.<sup>[1]</sup>

## 4. Filtration and Washing:

- Allow the precipitate to cool and settle.
- Filter the precipitate through a pre-weighed filtering crucible.
- Wash the precipitate with cold water.

## 5. Drying and Weighing:

- Dry the precipitate at 100-110 °C to a constant weight.
- The weight of the nickel is calculated from the weight of the precipitate using the gravimetric factor of 0.1773.<sup>[1]</sup>

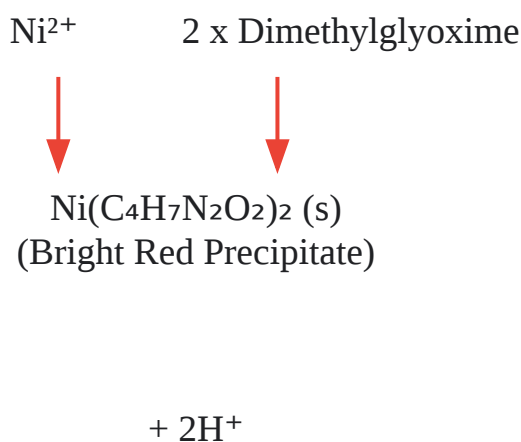
## Visualizing the Workflow and Chemical Reactions

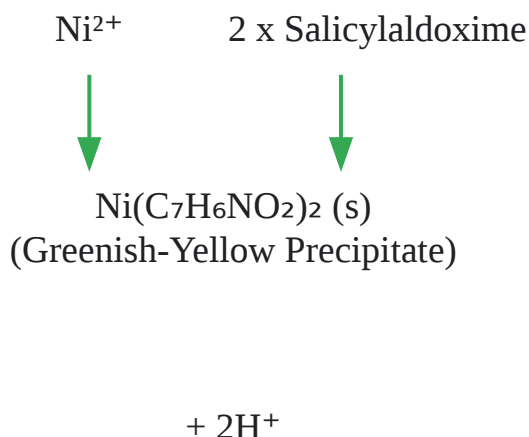
To further elucidate the experimental processes and the underlying chemical transformations, the following diagrams are provided.



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Workflow for Gravimetric Analysis of Nickel using Dimethylglyoxime.





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